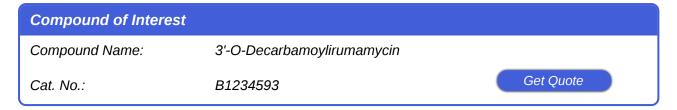


Application Notes and Protocols: Antifungal Susceptibility Testing of 3'-O-Decarbamoylirumamycin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3'-O-Decarbamoylirumamycin is a macrolide antibiotic produced by Streptomyces subflavus subsp. irumaensis.[1] It has demonstrated inhibitory effects against various plant pathogenic fungi, such as Piricularia oryzae and Sclerotinia cinerea.[1] As a member of the irumamycin family of antibiotics, it is a compound of interest for its potential antifungal applications.[2][3] Accurate and reproducible antifungal susceptibility testing (AFST) is crucial for determining its spectrum of activity, establishing inhibitory concentrations, and guiding further research and development.

This document provides a detailed protocol for determining the in vitro antifungal susceptibility of **3'-O-decarbamoylirumamycin**. The methodology is adapted from the globally recognized standards established by the Clinical and Laboratory Standards Institute (CLSI), specifically the M27 standard for yeasts and the M38 standard for filamentous fungi, as well as principles from the European Committee on Antimicrobial Susceptibility Testing (EUCAST).[4][5][6][7][8][9][10]

Data Presentation: In Vitro Susceptibility of Fungal Isolates to 3'-O-Decarbamoylirumamycin



The following table summarizes the expected format for presenting minimum inhibitory concentration (MIC) data for **3'-O-decarbamoylirumamycin** against common pathogenic fungi and quality control strains. The values presented here are illustrative and should be replaced with experimentally determined data.

Fungal Species	Strain ID	MIC Range (μg/mL)	MIC50 (μg/mL)	MIC90 (μg/mL)
Candida albicans	ATCC 90028	[Experimental Data]	[Experimental Data]	[Experimental Data]
Candida glabrata	ATCC 90030	[Experimental Data]	[Experimental Data]	[Experimental Data]
Candida parapsilosis	ATCC 22019	[Experimental Data]	[Experimental Data]	[Experimental Data]
Cryptococcus neoformans	ATCC 90112	[Experimental Data]	[Experimental Data]	[Experimental Data]
Aspergillus fumigatus	ATCC 204305	[Experimental Data]	[Experimental Data]	[Experimental Data]
Aspergillus flavus	ATCC 204304	[Experimental Data]	[Experimental Data]	[Experimental Data]
Quality Control				
Candida parapsilosis	ATCC 22019	[QC Range]		
Candida krusei	ATCC 6258	[QC Range]		

Experimental Protocols Preparation of 3'-O-Decarbamoylirumamycin Stock Solution

• Weighing: Accurately weigh a suitable amount of 3'-O-decarbamoylirumamycin powder.



- Solvent: Dissolve the compound in a minimal amount of an appropriate solvent (e.g., dimethyl sulfoxide - DMSO). The choice of solvent should be based on the compound's solubility and its compatibility with the test medium.
- Stock Concentration: Prepare a high-concentration stock solution (e.g., 1280 μg/mL).
- Storage: Store the stock solution in small aliquots at -20°C or lower until use. Avoid repeated freeze-thaw cycles.

Broth Microdilution Method (Adapted from CLSI M27/M38)

This method is used to determine the Minimum Inhibitory Concentration (MIC) of **3'-O-decarbamoylirumamycin** against yeasts and filamentous fungi.

- a. Media Preparation:
- For Yeasts: Use RPMI-1640 medium with L-glutamine, without sodium bicarbonate, and buffered to pH 7.0 with 0.165 M morpholinepropanesulfonic acid (MOPS).
- For Filamentous Fungi: Use RPMI-1640 medium as described for yeasts.
- b. Inoculum Preparation:
- Yeasts:
 - Subculture the yeast isolate onto a Sabouraud Dextrose Agar (SDA) plate and incubate at 35°C for 24-48 hours to ensure purity and viability.
 - Select several well-isolated colonies and suspend them in sterile saline (0.85% NaCl).
 - \circ Adjust the turbidity of the suspension to match a 0.5 McFarland standard (equivalent to approximately 1-5 x 10⁶ CFU/mL).
 - \circ Further dilute the adjusted inoculum in the test medium to achieve a final concentration of 0.5-2.5 x 10³ CFU/mL in the microdilution wells.
- Filamentous Fungi:



- Grow the fungal isolate on Potato Dextrose Agar (PDA) at 35°C for 7 days or until adequate sporulation is observed.
- Harvest the conidia by flooding the agar surface with sterile saline containing a wetting agent (e.g., 0.05% Tween 20).
- Transfer the conidial suspension to a sterile tube and allow heavy particles to settle.
- Adjust the conidial suspension to a final concentration of 0.4-5 x 10⁴ CFU/mL using a hemocytometer or spectrophotometer.

c. Test Procedure:

- Dispense 100 μL of the appropriate test medium into each well of a 96-well microtiter plate.
- Perform serial two-fold dilutions of the **3'-O-decarbamoylirumamycin** stock solution in the microtiter plate to achieve the desired final concentration range (e.g., 0.03 to 16 μg/mL).
- Inoculate each well with 100 μL of the prepared fungal inoculum.
- Include a growth control well (no drug) and a sterility control well (no inoculum).
- Incubate the plates at 35°C. Incubation times are typically 24-48 hours for yeasts and 48-72 hours for filamentous fungi.

d. Endpoint Determination:

- The MIC is the lowest concentration of 3'-O-decarbamoylirumamycin that causes a significant inhibition of growth (typically ≥50% for yeasts and complete inhibition for filamentous fungi) compared to the growth control.
- The endpoint can be read visually or with a spectrophotometer.

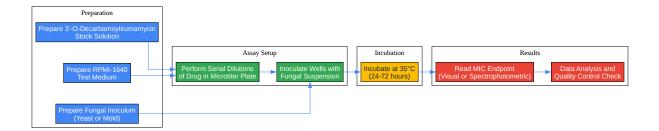
Quality Control

Perform quality control testing with each batch of susceptibility tests.



- Use standard quality control strains such as Candida parapsilosis ATCC 22019 and Candida krusei ATCC 6258.[11]
- The MIC values for the quality control strains should fall within the established acceptable ranges.

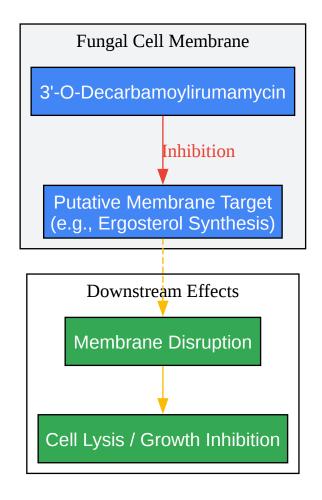
Mandatory Visualizations



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Caption: Workflow for Antifungal Susceptibility Testing.





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